

Comprehensive Safety and Handling Guide for 2-Methylglutaronitrile

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Compound of Interest

Compound Name: 2-Methylglutaronitrile

Cat. No.: B1199711

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This guide provides essential safety, handling, and disposal protocols for **2-Methylglutaronitrile**, tailored for research and drug development professionals. Adherence to these procedures is critical due to the compound's significant health hazards.

Hazard Identification and Quantitative Data

2-Methylglutaronitrile is a highly toxic compound that poses a significant risk upon exposure. [1] It is readily absorbed through the skin and is fatal if inhaled.[1][2][3] The chemical, physical, and toxicological properties have not been exhaustively investigated, warranting a cautious approach.[4]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[1][5]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[1][5][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3][6]
Specific Target Organ Toxicity	-	May cause damage to the central nervous system[3]

Table 2: Physical and Toxicological Properties

Property	Value
CAS Number	4553-62-2[4][6]
Molecular Formula	C6H8N2[4]
Molecular Weight	108.14 g/mol [4]
Appearance	Brown liquid[6]
Boiling Point	269-271 °C[7]
Melting Point	-45 °C[7]
Density	0.95 g/mL at 25 °C[7]
Flash Point	115 °C (239 °F) - closed cup[7]
Solubility	Soluble in water[2][7]
LD50 (Oral, Rat)	301 mg/kg[3]
LD50 (Dermal, Rabbit)	776 mg/kg[3]
LC50 (Inhalation, Rat)	0.66 mg/L for 4 hours[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent any contact with **2-Methylglutaronitrile**. The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.[4]

Table 3: Required Personal Protective Equipment

Protection Type	Minimum Requirement	Recommended Specifications
Eye/Face Protection	Safety glasses with side-shields	Wear tightly fitting chemical safety goggles and a face shield where there is a splash potential.[3][4][6][8]
Skin & Body Protection	Chemical-resistant gloves and a lab coat	Handle with solvent-resistant gloves (e.g., butyl rubber, >0.5 mm thickness, >480 min permeation rate).[3] Wear impervious, fire/flame-resistant clothing or a chemical suit.[4][6]
Respiratory Protection	Work in a well-ventilated area	All handling must occur in a certified chemical fume hood.[5] For higher-level protection or in case of inadequate ventilation, use a full-face respirator with ABEK-P2 (EU) or OV/AG/P99 (US) respirator cartridges.[4]

Operational Plan: Step-by-Step Handling Protocol

Step 1: Pre-Handling Preparation

- **Verify Ventilation:** Ensure work will be conducted in a properly functioning chemical fume hood.[5]
- **Assemble PPE:** Gather all required PPE as specified in Table 3.
- **Inspect PPE:** Check all PPE for signs of damage (e.g., tears, punctures in gloves) before use.[6]

- Prepare Emergency Equipment: Confirm that a safety shower and eyewash station are unobstructed and operational.
- Review Procedures: Read and understand the Safety Data Sheet (SDS) and this handling guide before starting work.[4]

Step 2: Safe Handling Procedure

- Work Area: Conduct all work within the fume hood to avoid breathing vapors, mist, or gas.[4][5]
- Substance Dispensing: Handle and open the container with care.[3] Avoid generating aerosols or mists.[4]
- Prevent Contact: Avoid all contact with skin and eyes.[4]
- General Hygiene: Do not eat, drink, or smoke in the work area.[3][6]
- Incompatibilities: Keep away from strong acids and oxidizing agents, as violent reactions can occur.[1][3]

Step 3: Post-Handling and Decontamination

- Secure Container: Tightly close the **2-Methylglutaronitrile** container and store it in a cool, dry, and well-ventilated place.[4][6]
- Decontaminate Work Area: Wipe down the work surface in the fume hood with an appropriate solvent (e.g., alcohol) followed by soap and water.[2]
- PPE Removal: Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[4]
- Dispose of Contaminated PPE: Dispose of used gloves and other contaminated disposable materials as hazardous waste in accordance with disposal procedures.[4]
- Personal Hygiene: Wash hands and face thoroughly with soap and water after handling is complete.[5][6]

Disposal Plan

Disposal of **2-Methylglutaronitrile** and associated waste must be handled by a licensed professional waste disposal service.^[4] Do not discharge any amount into the sanitary sewer or drains.^{[4][6]}

Step 1: Waste Segregation

- Liquid Waste: Collect surplus and non-recyclable solutions of **2-Methylglutaronitrile** in a dedicated, properly labeled, and sealed waste container.^[4]
- Solid Waste: Collect any contaminated materials (e.g., gloves, absorbent paper, paper towels) in a separate, sealed container or double-bagged in clear poly bags.^{[2][9]} Label as hazardous waste.^[9]

Step 2: Container Management

- Use Appropriate Containers: Use containers that are chemically compatible and can be tightly sealed.^[9]
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**2-Methylglutaronitrile**".^[9]
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.^{[4][6]} Do not fill containers beyond 90% capacity.^[10]

Step 3: Arranging Disposal

- Contact your institution's Environmental Health & Safety (EHS) office or a licensed chemical destruction company to arrange for pickup and disposal.^[4]
- A potential disposal method is controlled incineration in a chemical incinerator equipped with an afterburner and scrubber.^[4]

Emergency Procedures and First Aid

In case of any exposure, seek immediate medical attention and show the Safety Data Sheet to the responding physician.^{[4][5]} First aiders must protect themselves from exposure.^[5]

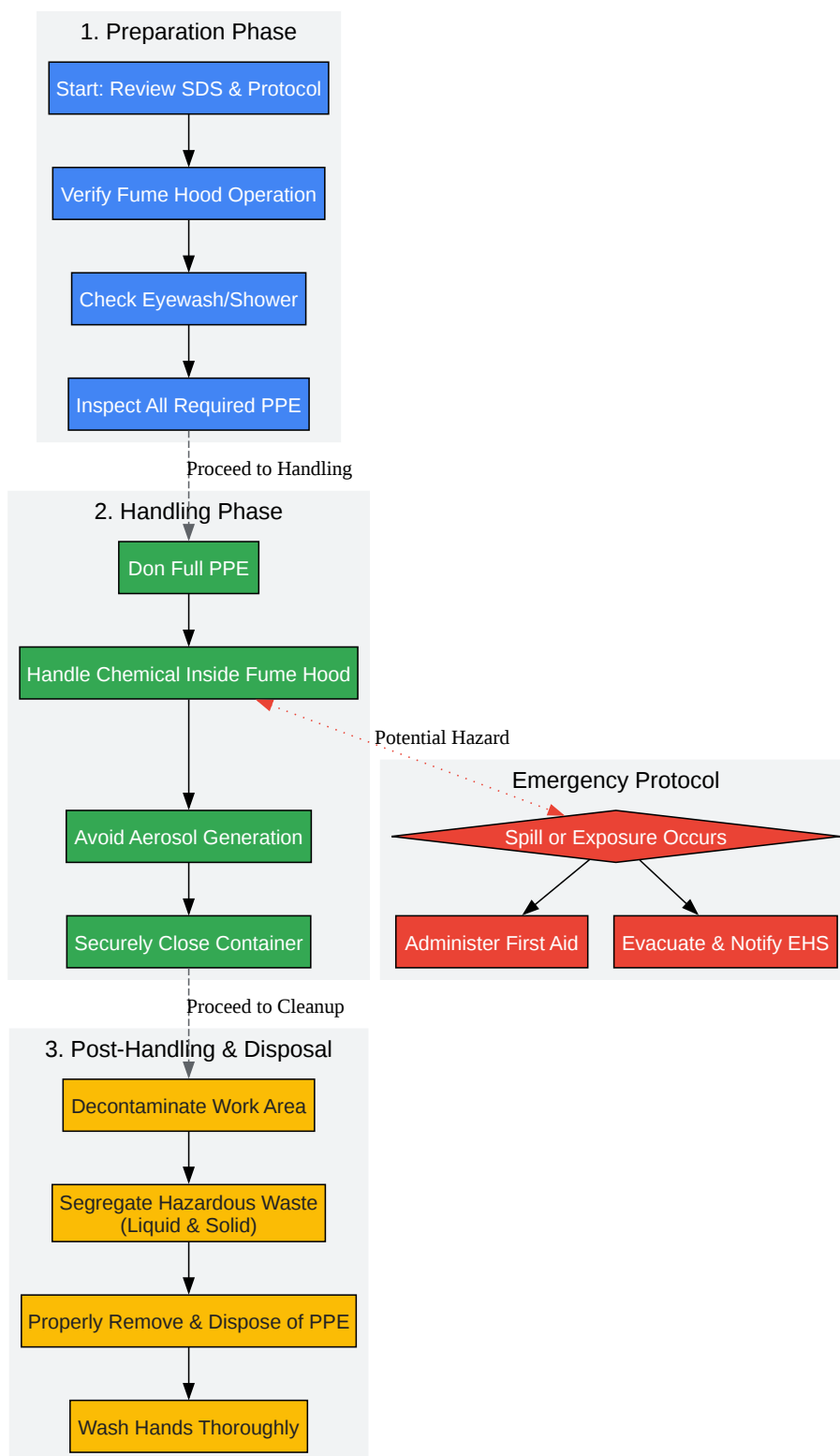
Table 4: First Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Do not use mouth-to-mouth resuscitation. Call a physician immediately.[3][4][6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. Call a physician immediately.[3][4][5]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician immediately.[3][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[3][4][6]

Accidental Release: In case of a spill, evacuate personnel to a safe area.[4] Wearing full PPE, including respiratory protection, contain the spill. For small liquid spills, use an absorbent material. For solid spills, dampen with alcohol before sweeping to avoid dust creation.[2] Collect all material into a suitable, closed container for disposal.[2][4]

Safety Workflow Diagram

Workflow for Handling 2-Methylglutaronitrile



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Caption: Logical workflow for the safe handling and disposal of **2-Methylglutaronitrile**.

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